

# Application Notes and Protocols: Photocatalytic Removal of Rhodamine B using MIL-53(Fe)

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## Compound of Interest

Compound Name: MIL-53(Fe)

Cat. No.: B15870265

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## Introduction

Metal-Organic Frameworks (MOFs) are a class of porous crystalline materials that have garnered significant attention for their potential in various applications, including catalysis. **MIL-53(Fe)**, an iron-based MOF, is particularly noted for its stability, non-toxicity, and excellent absorption of visible light.[1] These properties make it a promising photocatalyst for the degradation of organic pollutants in wastewater, such as Rhodamine B (RhB), a widely used and potentially harmful dye.[2] This document provides detailed protocols for the synthesis of **MIL-53(Fe)** and its application in the photocatalytic removal of Rhodamine B, along with a summary of relevant performance data.

## Data Presentation

The photocatalytic efficiency of **MIL-53(Fe)** and its composites in the degradation of Rhodamine B is influenced by several experimental parameters. The following tables summarize key quantitative data from various studies to provide a comparative overview.

| Catalyst                                     | RhB Initial Conc. (mg/L) | Catalyst Dosage (mg) | Light Source      | H <sub>2</sub> O <sub>2</sub> Conc. (mmol/L)              | Time (min) | Degradation Efficiency (%) | Rate Constant (k) (min <sup>-1</sup> ) | Reference |
|----------------------------------------------|--------------------------|----------------------|-------------------|-----------------------------------------------------------|------------|----------------------------|----------------------------------------|-----------|
| MIL-53(Fe)@CF                                | 1                        | 150                  | 300W Xe arc lamp  | 1                                                         | 120        | 98.8                       | 0.03635                                | [3]       |
| NiFe <sub>2</sub> O <sub>4</sub> /MIL-53(Fe) | N/A                      | N/A                  | Visible Light     | N/A                                                       | 180        | 95.18                      | N/A                                    | [4]       |
| MIL-53(Fe)                                   | N/A                      | N/A                  | Visible Light     | N/A                                                       | 180        | 82.87                      | N/A                                    | [4]       |
| AgI/MIL-53(Fe)                               | N/A                      | N/A                  | Visible Light     | N/A                                                       | 180        | ~100                       | N/A                                    | [5]       |
| M/Fe-MOF (M=Co, Cu, Mg)                      | N/A                      | N/A                  | N/A               | Present                                                   | 120        | 85-92                      | N/A                                    | [6]       |
| g-C <sub>3</sub> N <sub>4</sub> /MIL-53(Fe)  | 20                       | 300 mg/L             | LED Visible Light | N/A (with Na <sub>2</sub> S <sub>2</sub> O <sub>8</sub> ) | N/A        | >99                        | N/A                                    | [7]       |

Note: "N/A" indicates that the specific data was not provided in the cited source.

## Experimental Protocols

### Synthesis of MIL-53(Fe) via Solvothermal Method

This protocol describes a general procedure for the synthesis of **MIL-53(Fe)** adapted from various literature sources.[1][3][8][9]

Materials:

- Iron(III) chloride hexahydrate ( $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ )
- 1,4-Benzenedicarboxylic acid ( $\text{H}_2\text{BDC}$ , terephthalic acid)
- N,N-Dimethylformamide (DMF)
- Methanol
- Deionized (DI) water

#### Procedure:

- Dissolve 2.7 g (10 mmol) of  $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$  and 1.66 g (10 mmol) of  $\text{H}_2\text{BDC}$  in 50-60 mL of DMF in a beaker.[1][8]
- Stir the mixture at room temperature for approximately 30 minutes until a homogeneous and transparent solution is formed.[1][8]
- Transfer the solution to a Teflon-lined stainless-steel autoclave.
- Heat the autoclave in an oven at a temperature between 130°C and 150°C for 12 to 15 hours.[3][8][9] The optimal synthesis temperature has been reported to be 150°C.[9]
- After cooling to room temperature, collect the resulting powder by filtration or centrifugation.
- Wash the product with DI water and then immerse it in methanol for 24 hours to remove any unreacted reagents.[3]
- Dry the final **MIL-53(Fe)** product in an oven at 80°C for 12 hours.[3]

## Photocatalytic Degradation of Rhodamine B

This protocol outlines the experimental setup for evaluating the photocatalytic activity of **MIL-53(Fe)** in the degradation of Rhodamine B.

#### Materials and Equipment:

- Synthesized **MIL-53(Fe)** catalyst

- Rhodamine B (RhB) stock solution
- Deionized (DI) water
- Pyrex glass reactor
- Visible light source (e.g., 300W Xe arc lamp)[3]
- Magnetic stirrer
- UV-Vis spectrophotometer
- (Optional) Hydrogen peroxide ( $\text{H}_2\text{O}_2$ )

#### Procedure:

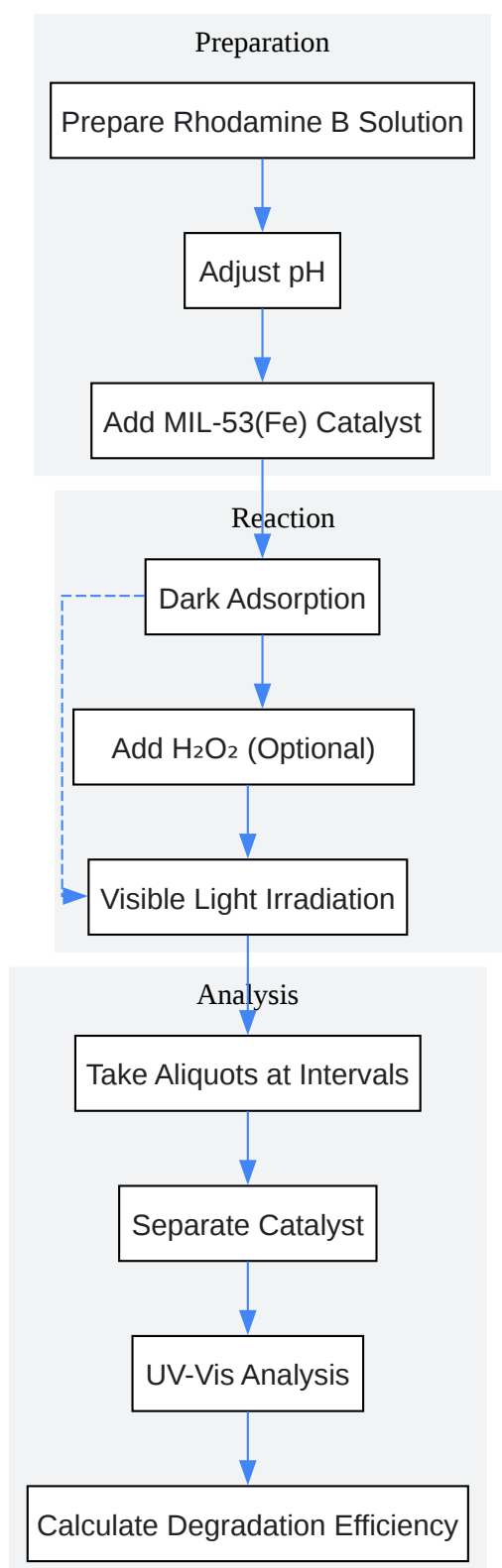
- Prepare a 100 mL aqueous solution of Rhodamine B at the desired concentration (e.g., 1 mg/L) in the Pyrex reactor.[3]
- Adjust the pH of the solution if necessary (an optimal pH of 4.5 has been reported).[3]
- Add a specific amount of the **MIL-53(Fe)** catalyst (e.g., 150 mg) to the RhB solution.[3]
- Stir the mixture in the dark for a period (e.g., 80 minutes) to allow for adsorption-desorption equilibrium to be reached between the catalyst and the dye.[3]
- (Optional) Add an electron acceptor such as  $\text{H}_2\text{O}_2$  (e.g., to a final concentration of 1 mmol/L) to enhance the degradation process.[3]
- Position the reactor under the visible light source and begin irradiation while continuously stirring the solution.
- At regular time intervals, withdraw aliquots of the solution.
- Centrifuge or filter the withdrawn samples to remove the catalyst particles.
- Measure the concentration of Rhodamine B in the supernatant using a UV-Vis spectrophotometer by monitoring the absorbance at its characteristic wavelength (around

554 nm).

- The degradation efficiency can be calculated using the formula: Degradation (%) =  $[(C_0 - C_t) / C_0] \times 100$ , where  $C_0$  is the initial concentration and  $C_t$  is the concentration at time t.

## Visualizations

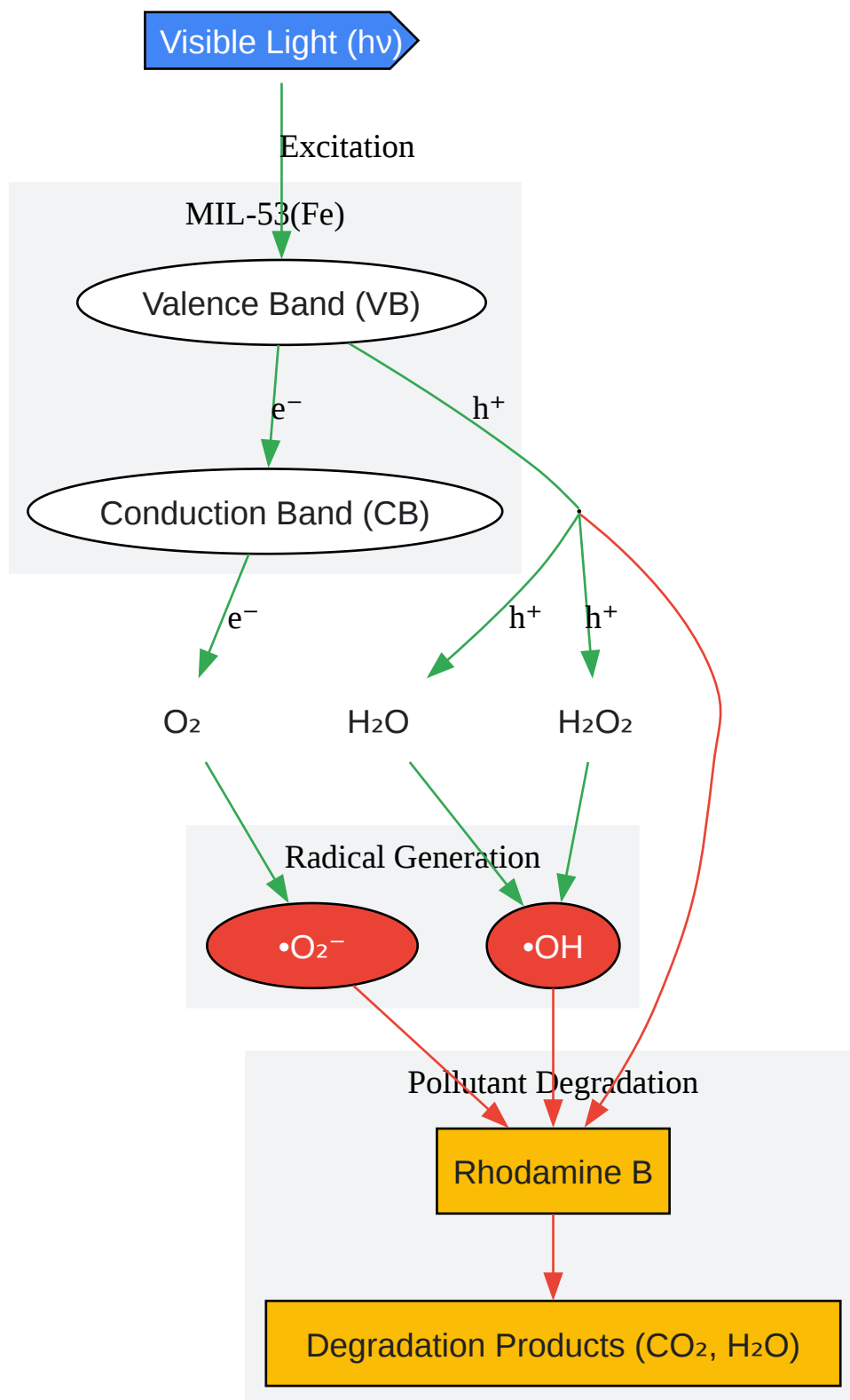
### Experimental Workflow



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Caption: Experimental workflow for Rhodamine B degradation.

## Proposed Photocatalytic Mechanism



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Caption: Photocatalytic degradation mechanism of Rhodamine B.

## Concluding Remarks

**MIL-53(Fe)** demonstrates high efficiency as a photocatalyst for the degradation of Rhodamine B under visible light, particularly with the addition of an oxidant like hydrogen peroxide. The synthesis of **MIL-53(Fe)** is straightforward, utilizing common and relatively inexpensive precursors. The provided protocols offer a standardized methodology for researchers to investigate and utilize this promising material for environmental remediation applications. Further optimization of reaction conditions and the development of composite materials may lead to even greater photocatalytic performance. The stability and reusability of **MIL-53(Fe)** are also important factors, with some studies showing only a minor decrease in efficiency after multiple cycles.[3]

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